

C.I. Acid Red 276: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: C.I. Acid Red 276

Cat. No.: B15175169

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be substituted for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. Always consult the specific SDS for **C.I. Acid Red 276** before handling or use.

Introduction

C.I. Acid Red 276 is an azo dye, a class of synthetic organic compounds characterized by the presence of one or more azo groups ($-N=N-$). While widely used in various industrial applications, including textiles and research, it is imperative that professionals handling this substance are thoroughly familiar with its potential hazards and the requisite safety precautions. This guide provides an in-depth overview of the known safety information, handling procedures, and toxicological data related to **C.I. Acid Red 276** and similar azo dyes.

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **C.I. Acid Red 276** is classified with the following hazards:

- **Serious Eye Damage/Eye Irritation:** It is known to cause serious eye damage[1][2].
- **Hazardous to the Aquatic Environment (Acute and Chronic):** The substance is very toxic to aquatic life with long-lasting effects[1][2].

Table 1: GHS Hazard Classification for **C.I. Acid Red 276**

Hazard Class	Category	Hazard Statement
Serious eye damage/eye irritation	1	H318: Causes serious eye damage[1][2]
Hazardous to the aquatic environment, acute hazard	1	H400: Very toxic to aquatic life[1][2]
Hazardous to the aquatic environment, long-term hazard	1	H410: Very toxic to aquatic life with long lasting effects[1][2]

Toxicological Profile

Specific quantitative toxicological data, such as LD50 values for acute oral, dermal, or inhalation toxicity for **C.I. Acid Red 276**, are not readily available in the public domain. However, toxicological studies on other acid dyes can provide some insight into the potential hazards associated with this class of compounds. It is crucial to note that the following data pertains to other acid dyes and should be considered for contextual understanding only.

Table 2: Toxicological Data for Selected Acid Dyes (for reference only)

Substance	Test	Result	Source
Acid Red 52	Acute oral toxicity (rat)	LD50 > 1000 mg/kg bw	European Commission Scientific Committee on Consumer Products
Acid Red 52	13-week study (gavage)	NOAEL = 1000 mg/kg bw/day	European Commission Scientific Committee on Consumer Products
C.I. Acid Red 114	Carcinogenicity (rats, drinking water)	Increased skin, liver, and other tumors	National Toxicology Program
Acid Red 33	Acute oral toxicity (rat)	LD50 > 3160 mg/kg bw	European Commission Scientific Committee on Consumer Products

A significant concern with azo dyes is their metabolic cleavage into aromatic amines, some of which are known carcinogens. The metabolism of azo dyes can occur via azoreductases present in the liver and intestinal microflora.

Safety and Handling Precautions

Based on the known hazards of **C.I. Acid Red 276** and general practices for handling azo dyes, the following precautions are recommended.

Engineering Controls

- Ventilation: Handle in a well-ventilated area. Use local exhaust ventilation to control the dispersion of dust.

Personal Protective Equipment (PPE)

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved eye protection.
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin contact.
Respiratory Protection	If dust is generated and ventilation is inadequate, use a NIOSH-approved particulate respirator.

Hygiene Measures

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled, processed, or stored.
- Contaminated work clothing should not be allowed out of the workplace.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash skin with soap and water. If irritation persists, seek medical attention.
- Inhalation: Remove from exposure to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek medical attention.

Fire and Explosion Hazard

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

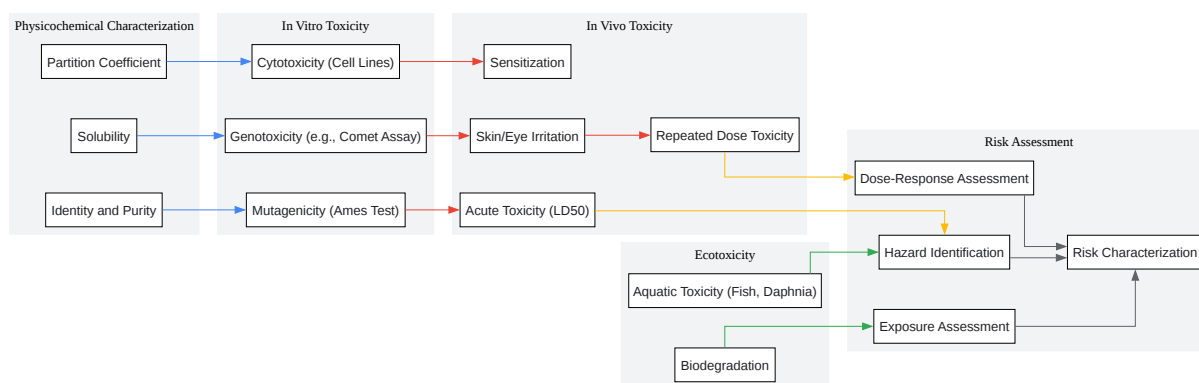
- Hazardous Combustion Products: May include carbon oxides, nitrogen oxides, and sulfur oxides.

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Avoid dust formation. Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent entry into sewers and public waters.
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal. Avoid generating dust.

Experimental Protocols and Workflows

While specific experimental protocols for the safety assessment of **C.I. Acid Red 276** are not publicly available, a general workflow for evaluating the safety of an azo dye can be conceptualized.



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Caption: General workflow for assessing the safety of an azo dye.

Conclusion

C.I. Acid Red 276 is a chemical that requires careful handling due to its classification as a substance that can cause serious eye damage and is very toxic to aquatic life. While specific quantitative toxicity data is limited, the potential for azo dyes to metabolize into harmful aromatic amines necessitates stringent adherence to safety protocols. Researchers, scientists, and drug development professionals must utilize appropriate engineering controls, wear the recommended personal protective equipment, and follow established safe handling and disposal practices to minimize exposure and environmental impact.

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References

- 1. C.I. Acid Red 276|Azo Dye|CAS 61901-44-8 [benchchem.com]
- 2. C.I. Acid Red 276 | C₂₈H₂₁N₃ | CID 90474129 - PubChem [pubchem.ncbi.nlm.nih.gov]
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